

Application Note: Benzophenone-d10 as a Surrogate in Food Packaging Migration Studies

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Compound of Interest

Compound Name: Benzophenone-d10

Cat. No.: B1335006

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Introduction

Benzophenone and its derivatives are widely used as photoinitiators in UV-cured inks and coatings for food packaging materials.[1][2][3] However, residual benzophenone can migrate from the packaging into the food product, posing a potential health risk to consumers. To ensure food safety, regulatory bodies have established specific migration limits (SMLs) for benzophenone.[4][5] Migration studies are therefore essential to assess the compliance of food packaging materials with these regulations.

Benzophenone-d10, a deuterated analog of benzophenone, serves as an excellent internal standard or surrogate in these migration studies. Its chemical and physical properties are nearly identical to benzophenone, ensuring that it behaves similarly during the migration and analytical processes. However, its increased mass allows for easy differentiation and quantification by mass spectrometry (MS). This application note provides a detailed protocol for the use of **Benzophenone-d10** as a surrogate in food packaging migration studies.

Experimental Protocols

This section outlines the detailed methodologies for conducting a migration study using **Benzophenone-d10** as a surrogate.

Materials and Reagents

- **Benzophenone-d10** (analytical standard)

- Benzophenone (analytical standard)
- Solvents: Acetonitrile, Ethanol, Hexane (HPLC grade or equivalent)
- Food Simulants:
 - Simulant A: 10% ethanol (v/v) for aqueous foods
 - Simulant B: 3% acetic acid (w/v) for acidic foods
 - Simulant D1: 50% ethanol (v/v) for alcoholic foods and oil-in-water emulsions
 - Simulant D2: Olive oil or other fatty food simulant for fatty foods
- Food Packaging Material (Test Sample)
- Migration cells or other suitable containers for migration testing

Sample Preparation and Spiking

- Preparation of Stock Solutions: Prepare individual stock solutions of benzophenone and **Benzophenone-d10** in a suitable solvent (e.g., acetonitrile) at a concentration of 1000 µg/mL.
- Preparation of Spiking Solution: Prepare a spiking solution containing a known concentration of **Benzophenone-d10** from the stock solution. The concentration will depend on the expected migration levels and the sensitivity of the analytical instrument.
- Spiking of Food Simulant: Spike the chosen food simulant with the **Benzophenone-d10** solution to a final concentration that is relevant to the expected migration levels. This spiked simulant will be used as the internal standard.

Migration Testing

- Test Specimen Preparation: Cut the food packaging material into test specimens of a known surface area.

- Migration Cell Assembly: Place the test specimen in a migration cell, ensuring that only one side of the packaging material is in contact with the food simulant.
- Addition of Spiked Simulant: Fill the migration cell with the **Benzophenone-d10** spiked food simulant, ensuring complete contact with the test specimen.
- Incubation: Incubate the migration cells under conditions that simulate the intended use of the packaging material. This includes specific time and temperature combinations (e.g., 10 days at 40°C for long-term storage at room temperature).
- Blank Control: Prepare a blank control using the same spiked food simulant but without the packaging material to account for any background contamination.

Sample Extraction

The extraction procedure will vary depending on the food simulant used.

- Aqueous Simulants (A, B, D1):
 - After incubation, take an aliquot of the food simulant.
 - If necessary, perform a liquid-liquid extraction with a suitable solvent like hexane to concentrate the analytes.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - The organic phase is then concentrated and reconstituted in a suitable solvent for analysis.
- Fatty Food Simulant (D2 - Olive Oil):
 - After incubation, take an aliquot of the olive oil.
 - Perform a solvent extraction using a solvent in which benzophenone is soluble but the oil has limited solubility (e.g., acetonitrile).
 - The extract may require a clean-up step, such as solid-phase extraction (SPE), to remove interfering matrix components.

Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a commonly used technique for the analysis of benzophenone and its deuterated surrogate.^{[1][2][3]}

- Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- Column: A suitable capillary column for the separation of semi-volatile compounds (e.g., a 5% phenyl-methylpolysiloxane column).
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Splitless injection.
- Temperature Program: An optimized temperature gradient to ensure good separation of the analytes.
- MS Detection: The mass spectrometer should be operated in Selected Ion Monitoring (SIM) mode for enhanced sensitivity and selectivity. Monitor characteristic ions for both benzophenone and **Benzophenone-d10**.

Data Presentation

The quantitative data obtained from the migration studies should be summarized in clear and concise tables for easy comparison and interpretation.

Table 1: GC-MS Parameters for the Analysis of Benzophenone and **Benzophenone-d10**

Parameter	Value
GC System	
Column	5% Phenyl-methylpolysiloxane (30 m x 0.25 mm, 0.25 µm)
Injection Volume	1 µL
Inlet Temperature	250°C
Oven Program	60°C (1 min), ramp to 280°C at 10°C/min, hold for 5 min
Carrier Gas	Helium, 1.0 mL/min
MS System	
Ionization Mode	Electron Ionization (EI)
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Monitored Ions (m/z)	Benzophenone: 105, 182; Benzophenone-d10: 110, 192

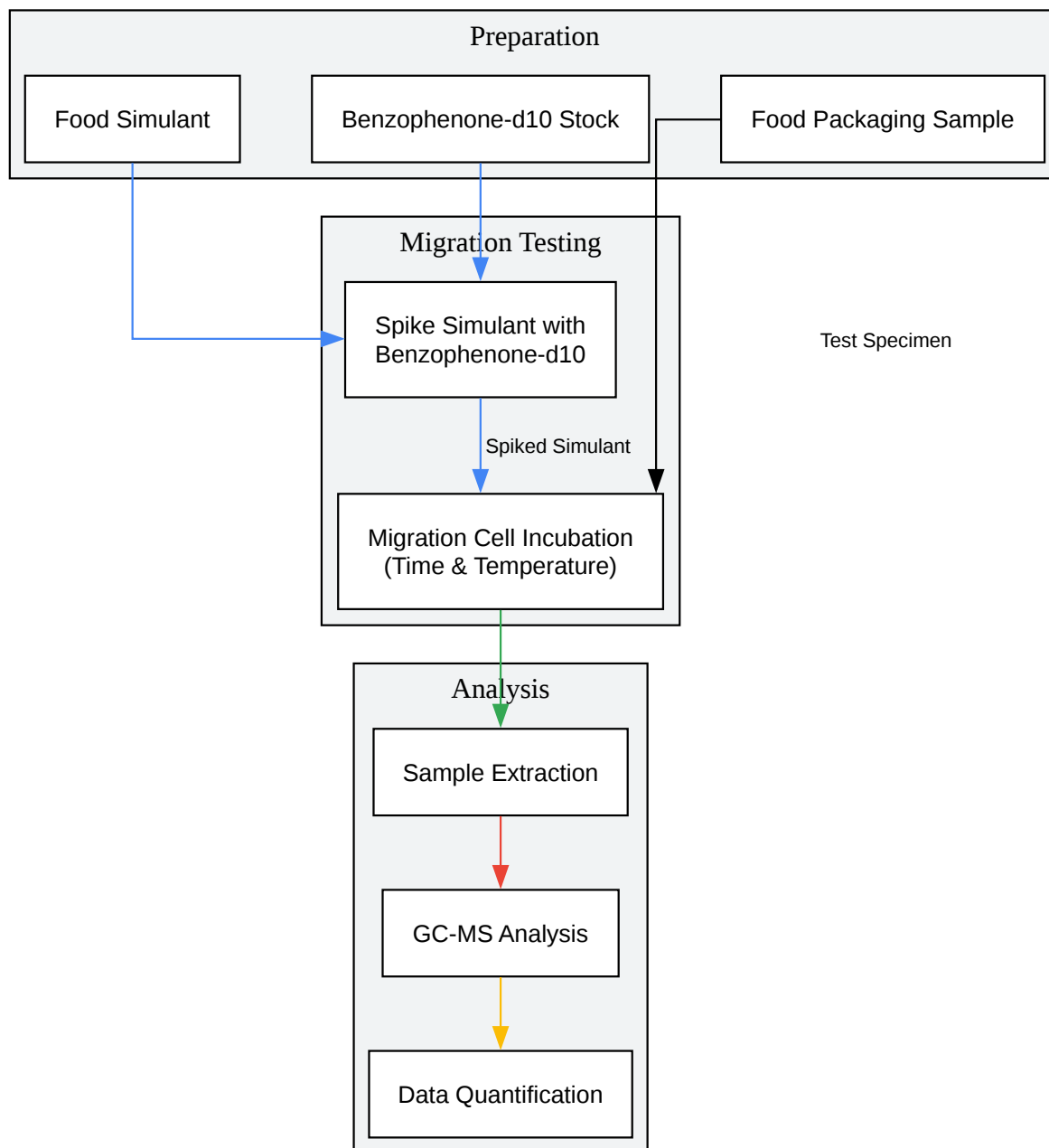
Table 2: Migration of Benzophenone from Food Packaging into Simulants

Food Simulant	Incubation Conditions	Benzophenone Migration (µg/dm²)	Benzophenone-d10 Recovery (%)
Simulant A (10% Ethanol)	10 days at 40°C	Insert Data	Insert Data
Simulant B (3% Acetic Acid)	10 days at 40°C	Insert Data	Insert Data
Simulant D2 (Olive Oil)	10 days at 40°C	Insert Data	Insert Data

Table 3: Method Validation Parameters

Parameter	Benzophenone
Limit of Detection (LOD)	0.01 mg/kg[1][2][3]
Limit of Quantification (LOQ)	0.05 mg/kg[1][2][3]
Linearity (R^2)	> 0.99
Recovery	85-110%
Precision (RSD%)	< 15%

Mandatory Visualization



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Caption: Workflow for food packaging migration study using **Benzophenone-d10**.

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